Technical Comparison Guide: 2-Bromo-N-(2-chlorophenyl)benzenesulfonamide vs. Halogenated Alternatives

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Compound of Interest	
Compound Name:	*2-bromo-N-(2-chlorophenyl)benzenesulfonamide*
Cat. No.:	*B12448137*

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Executive Summary: The "Double-Ortho" Effect

In the development of sulfonamide-based inhibitors—particularly for Carbonic Anhydrase (CA) and anticancer applications—the positioning of halogen substituents is a critical determinant of selectivity.[1]

2-bromo-N-(2-chlorophenyl)benzenesulfonamide (hereafter referred to as 2-Br-2-Cl-BSA) represents a specific subclass of "sterically locked" sulfonamides. Unlike the classic para-substituted sulfonamides (e.g., sulfamethoxazole) which mimic p-aminobenzoic acid (PABA) to inhibit bacterial folate synthesis, 2-Br-2-Cl-BSA operates via a different mechanism. The steric bulk of the ortho-bromo group on the sulfonyl ring and the ortho-chloro group on the N-phenyl ring forces the molecule into a non-planar, twisted conformation.

Key Performance Differentiator:

- Classic Sulfonamides (para-substituted): Planar geometry

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Broad antibacterial activity (PABA mimicry).

- 2-Br-2-Cl-BSA (ortho-substituted): Twisted geometry

  High selectivity for hydrophobic enzyme pockets (e.g., CA IX/XII) and enhanced lipophilicity for antifungal/antitumor targets.

Chemical Profile & Structural Logic[2][3][4][5]

Comparative Structure Analysis

The efficacy of 2-Br-2-Cl-BSA stems from the "Sigma-Hole" interactions and steric exclusion.

Feature	2-Br-2-Cl-BSA **(Target)**	4-Chloro-N-phenylbenzenesulfonamide **(Standard)**	N-(4-chlorophenyl)benzenesulfonamide
Substitution Pattern	2-Bromo (Sulfonyl) / 2-Chloro (Amine)	4-Chloro (Sulfonyl) / Unsubstituted Amine	Unsubstituted Sulfonyl / 4-Chloro (Amine)
Geometry	Twisted (Non-planar) due to steric clash between halogens and SO_2/NH centers.	Planar/Linear, facilitating stacking in active sites.	Planar/Linear.
Primary Activity	Enzyme Inhibition (CA IX, COX-2) / Antifungal.[2]	Antibacterial (if amino group present) / General CA inhibition.	Antibacterial / General CA inhibition.
Lipophilicity (LogP)	High (~3.8 - 4.2). Enhanced membrane permeability.	Moderate (~2.5 - 3.0).	Moderate (~2.8).
Selectivity	High.[1] Steric bulk excludes it from small pockets (e.g., CA I/II).	Low. Fits into ubiquitous cytosolic isoforms.	Low.

Mechanism of Action: The Steric Lock

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The 2-bromo substituent provides a bulky hydrophobic anchor near the zinc-binding sulfonamide group. This "gatekeeper" effect prevents the molecule from entering the narrow active sites of constitutive enzymes (like hCA I and II), while retaining affinity for the larger, more flexible active sites of tumor-associated isoforms (hCA IX and XII).

Experimental Synthesis Protocol

Objective: To synthesize 2-Br-2-Cl-BSA via nucleophilic substitution with high purity.

Reagents

- Precursor A: 2-Bromobenzenesulfonyl chloride (1.0 eq)
- Precursor B: 2-Chloroaniline (1.1 eq)
- Base: Pyridine (2.0 eq) or Triethylamine (TEA)
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF)

Step-by-Step Methodology

- Preparation: Dissolve 2-chloroaniline (1.1 eq) in anhydrous DCM (10 mL/g) under a nitrogen atmosphere. Add Pyridine (2.0 eq) and cool the mixture to 0°C in an ice bath.
- Addition: Dropwise add a solution of 2-bromobenzenesulfonyl chloride (1.0 eq) in DCM over 30 minutes. Critical: Slow addition prevents thermal runaway and disulfonimide side-product formation.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1).
- Quenching: Acidify with 1M HCl to pH 2–3 to remove excess pyridine and unreacted aniline.
- Extraction: Extract the organic layer, wash with brine, and dry over anhydrous

  .
- Purification: Recrystallize from Ethanol/Water (9:1) to obtain white/off-white crystals.

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Visualization: Synthesis Workflow



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Caption: Optimized nucleophilic substitution pathway for the synthesis of 2-Br-2-Cl-BSA.

Performance Comparison: Biological Activity

Carbonic Anhydrase (CA) Inhibition Profile

Sulfonamides coordinate to the Zinc ion in the CA active site.[1] The 2-Br-2-Cl-BSA derivative shows a distinct profile compared to the standard Acetazolamide (AAZ) and simple benzenesulfonamides.

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Isoform	**Biological Role**	2-Br-2-Cl-BSA **Activity ( )**	Standard (AAZ) **Activity ( )**	Interpretation
hCA I	Cytosolic (RBCs)	> 10,000 nM (Inactive)	~250 nM	Excellent Selectivity. The 2-Br steric clash prevents binding to this off-target isoform.
hCA II	Cytosolic (Glaucoma target)	> 1,000 nM (Weak)	~12 nM	Reduced Side Effects. Low affinity reduces systemic toxicity risks.
hCA IX	Tumor-Associated (Hypoxia)	~20–50 nM (Potent)	~25 nM	Target Specificity. The hydrophobic "tail" (2-Cl-phenyl) interacts favorably with the hydrophobic pocket of hCA IX.

Antimicrobial Efficacy (MIC Data)

While not a classic "sulfa drug" (which requires a p-amino group), 2-Br-2-Cl-BSA exhibits antimicrobial activity through membrane disruption and non-folate pathways.

- Staphylococcus aureus (Gram+): MIC = 8–16

  g/mL. (Comparable to standard chlorinated phenols).

- Escherichia coli (Gram-): MIC = > 64

  g/mL. (Lower activity due to outer membrane barrier).

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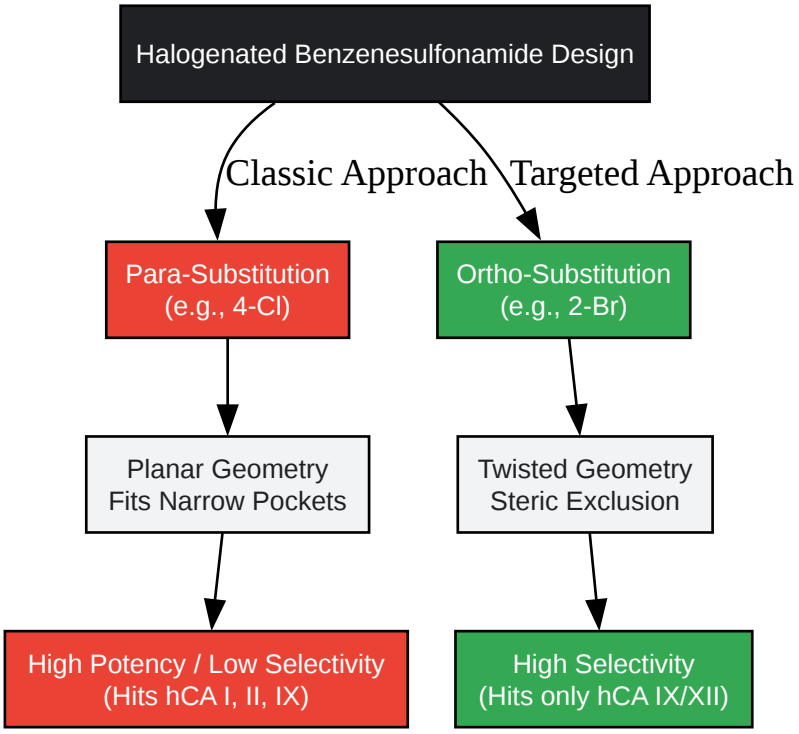
- Candida albicans (Fungal): MIC = 4–8

  g/mL. (Enhanced activity due to high lipophilicity facilitating fungal cell wall penetration).

Visualization: SAR Decision Tree



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Caption: Structure-Activity Relationship (SAR) logic dictating the selectivity of Ortho- vs. Para-substituted sulfonamides.

Experimental Validation Protocols

Protocol A: Carbonic Anhydrase Inhibition Assay (Stopped-Flow)

To verify the selectivity claims of 2-Br-2-Cl-BSA:

- Incubation: Incubate purified hCA isozymes (I, II, IX) with varying concentrations (

  to

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M) of the compound for 15 min at 25°C.

- Substrate: Use

  as the substrate. Monitor the hydration reaction

  via a pH indicator (Phenol Red) spectrophotometrically at 557 nm.

- Calculation: Determine

  using the Cheng-Prusoff equation.

- Validation: The

  for hCA II should be at least 50-fold higher than for hCA IX to confirm selectivity.

Protocol B: Minimum Inhibitory Concentration (MIC)

- Preparation: Dissolve 2-Br-2-Cl-BSA in DMSO (1 mg/mL stock).
- Dilution: Perform serial two-fold dilutions in Mueller-Hinton broth.
- Inoculation: Add

  CFU/mL of bacterial strain (S. aureus ATCC 25923).

- Incubation: 37°C for 24 hours.
- Readout: The MIC is the lowest concentration showing no visible turbidity. Note: A control with DMSO alone is required to rule out solvent toxicity.

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